

Physical and chemical properties of Sodium 2-Iodobenzenesulfonate.

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Compound of Interest

Compound Name: Sodium 2-Iodobenzenesulfonate

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An In-Depth Technical Guide to **Sodium 2-Iodobenzenesulfonate**

Authored by: Gemini, Senior Application Scientist

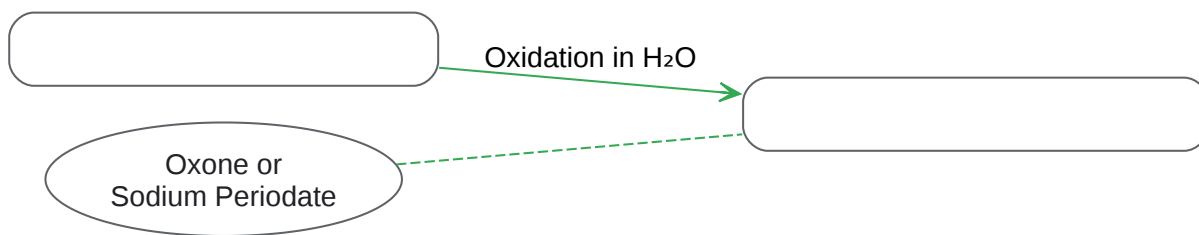
Abstract

Sodium 2-Iodobenzenesulfonate is an organoiodine compound of significant interest in modern synthetic chemistry. Its unique molecular architecture, featuring both a sulfonate group and an iodine atom on a benzene ring, renders it a versatile and valuable reagent. This guide provides a comprehensive overview of the physical and chemical properties of **Sodium 2-Iodobenzenesulfonate**, its synthesis, and its critical applications, particularly as a precursor to hypervalent iodine reagents for catalytic oxidations. This document is intended for researchers, scientists, and professionals in the field of drug development and fine chemical synthesis, offering both foundational knowledge and practical insights into its use.

Molecular and Physicochemical Properties

Sodium 2-Iodobenzenesulfonate is an aromatic compound with the chemical formula $C_6H_4INaO_3S$.^[1] The presence of the electron-withdrawing sulfonate group and the reactive iodine atom on the same aromatic ring are key to its chemical behavior.

Chemical Structure



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References

- 1. chemscene.com [chemscene.com]
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Phone: (601) 213-4426

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